

3-Acetamidobenzoic acid safety data sheet (SDS) and handling precautions

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Compound of Interest

Compound Name: 3-Acetamidobenzoic acid

Cat. No.: B1265492

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An In-depth Technical Guide to **3-Acetamidobenzoic Acid**: Safety Data and Handling Protocols

This guide provides comprehensive safety and handling information for **3-Acetamidobenzoic acid** (CAS No: 587-48-4), intended for researchers, scientists, and professionals in drug development. The following sections detail the compound's properties, hazards, and the necessary precautions for its safe use in a laboratory setting.

Chemical Identification and Properties

3-Acetamidobenzoic acid, with the molecular formula C9H9NO3, is also known as 3-acetylaminobenzoic acid.^[1] It is a derivative of benzoic acid and is commonly used as an intermediate in organic synthesis.^{[2][3]}

Table 1: Physical and Chemical Properties of **3-Acetamidobenzoic Acid**

Property	Value	Source
Molecular Weight	179.17 g/mol	[4]
CAS Number	587-48-4	[4]
Appearance	White to off-white or light yellow powder/crystal	[3][5]
Physical State	Solid	[5]
Melting Point	245.0 to 251.0 °C	[3]
Purity	>99.0%	[3]
Synonyms	3-Acetylaminobenzoic Acid, m-Acetamidobenzoic acid	[1][6]

Hazard Identification and GHS Classification

According to the Globally Harmonized System (GHS), **3-Acetamidobenzoic acid** is classified as an irritant. The primary hazards are associated with skin, eye, and respiratory irritation.[1][4]

Table 2: GHS Hazard Statements for **3-Acetamidobenzoic Acid**

Code	Hazard Statement	Classification
H315	Causes skin irritation	Skin Irritation, Category 2
H319	Causes serious eye irritation	Eye Irritation, Category 2
H335	May cause respiratory irritation	Specific target organ toxicity — single exposure, Category 3

Source:[1][4]

The signal word associated with these hazards is "Warning".[4]

Safe Handling and Storage Protocols

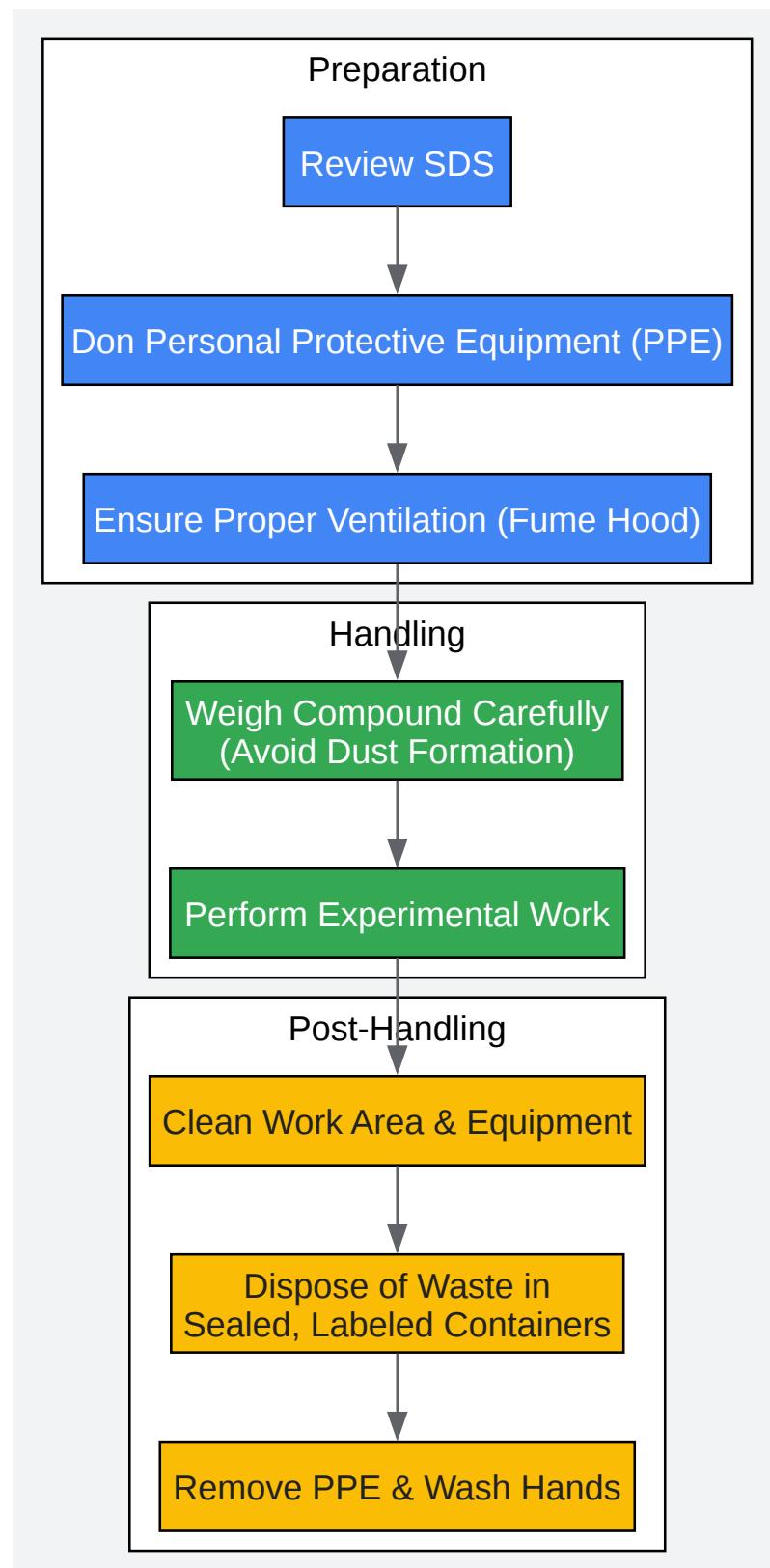
Proper handling and storage are crucial to minimize exposure and ensure laboratory safety.

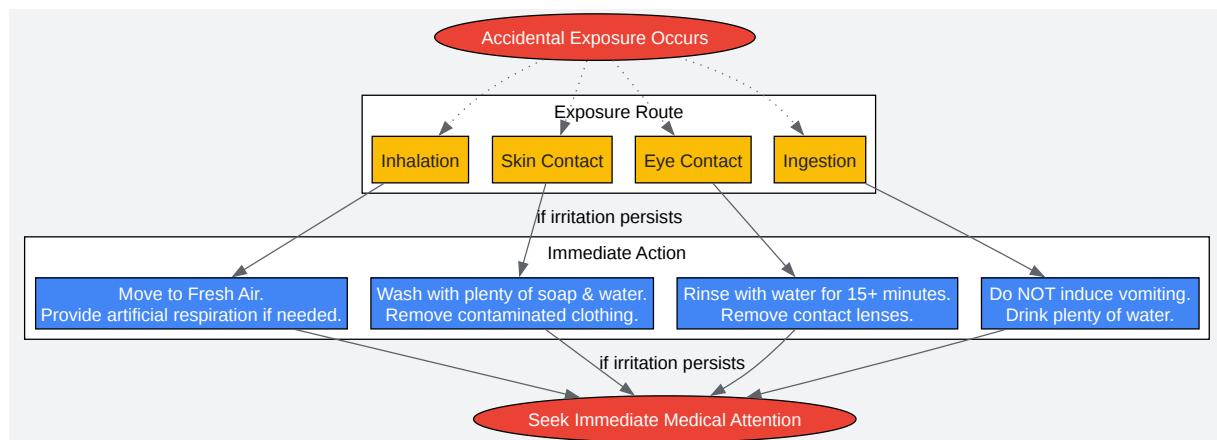
Handling

Personnel should always wear appropriate personal protective equipment (PPE) when handling this compound.^[5] Handling should occur in a well-ventilated area, preferably within a chemical fume hood, to keep airborne levels low.^[5] Avoid the formation of dust.^[5] Users should wash hands thoroughly after handling and before eating, drinking, or smoking.^[5] Contaminated clothing should be removed and washed before reuse.^[1]

Storage

Store the compound in a tightly closed container in a cool, dry, and well-ventilated area.^{[1][5]} Keep it away from incompatible materials, such as strong oxidizing agents.^{[5][7]}





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